

Essential Safety and Handling Protocols for BMS-604992 Dihydrochloride

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Compound of Interest

Compound Name: BMS-604992 dihydrochloride

Cat. No.: B12425918

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-604992 dihydrochloride** was not publicly available at the time of this writing. The following guidance is based on the safety profiles of other dihydrochloride salts and general best practices for handling potent, uncharacterized research chemicals. Researchers must perform their own risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this compound.

Immediate Safety and Hazard Information

BMS-604992 dihydrochloride should be handled as a hazardous compound. Based on data from similar dihydrochloride salts, it may be harmful if swallowed, toxic in contact with skin, cause severe skin burns and eye damage, and potentially be fatal if inhaled.[1] All work should be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure.[1][2]

Hazard Identification:

Hazard Statement	Classification	Precautionary Action
Acute Toxicity, Oral	Harmful	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [1]
Acute Toxicity, Dermal	Toxic	Avoid contact with skin. Wear protective gloves and clothing. [1]
Skin Corrosion/Irritation	Causes severe burns	Wear protective gloves, clothing, and face protection. [1]
Eye Damage/Irritation	Causes serious eye damage	Wear eye and face protection. [1]
Acute Toxicity, Inhalation	Potentially Fatal	Work in a well-ventilated area or under a chemical fume hood. Do not breathe dust. [1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personnel safety. The following table outlines the minimum required PPE for handling **BMS-604992 dihydrochloride**.

PPE Category	Specification	Purpose
Respiratory Protection	NIOSH-approved respirator (e.g., N95 for powders, or a full-face respirator for higher-risk tasks)	To prevent inhalation of the compound, which may be fatal. [1]
Hand Protection	Double-gloving with chemically resistant gloves (e.g., nitrile)	To prevent skin contact. Gloves must be inspected before use and changed frequently.
Eye and Face Protection	Safety glasses with side shields or a full-face shield	To protect eyes from splashes and dust.[1][3]
Body Protection	A fully buttoned lab coat, chemical-resistant apron, or disposable coveralls	To protect skin and personal clothing from contamination.[1] [3]
Foot Protection	Closed-toe shoes	To protect feet from spills.

Operational and Handling Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area.[1]
[4]
- Keep locked up or in an area accessible only to authorized personnel.[1]

Weighing and Aliquoting:

- Perform all manipulations within a certified chemical fume hood or a glove box.
- Before weighing, decontaminate the work surface.
- Use dedicated spatulas and weighing boats.

- Handle the solid compound carefully to avoid generating dust.[\[1\]](#)
- Close the primary container immediately after use.

Dissolution:

- Add the solvent to the weighed compound slowly.
- If necessary, use a vortex mixer or sonicator to aid dissolution, ensuring the container remains sealed.

Emergency Procedures

Emergency Situation	Procedural Steps
Skin Contact	1. Immediately remove all contaminated clothing. 2. Rinse the affected skin area with copious amounts of water for at least 15 minutes. 3. Seek immediate medical attention. [1][2]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.[1]
Inhalation	1. Move the individual to fresh air. 2. If breathing is difficult or has stopped, provide artificial respiration. 3. Seek immediate medical attention.[1][2]
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.[1][2]
Spill	1. Evacuate the area and restrict access. 2. Wear appropriate PPE, including respiratory protection. 3. Cover the spill with an inert absorbent material. 4. Carefully sweep or scoop up the material and place it into a sealed, labeled container for disposal. 5. Clean the spill area with a suitable decontaminating agent.

Disposal Plan

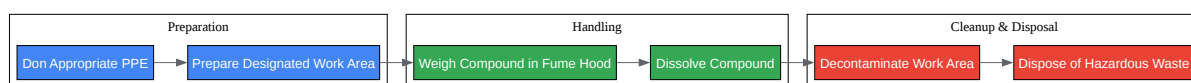
All waste contaminated with **BMS-604992 dihydrochloride**, including empty containers, disposable PPE, and cleaning materials, must be treated as hazardous waste.

- Collect all waste in a designated, sealed, and clearly labeled hazardous waste container.

- Dispose of the waste through your institution's EHS-approved hazardous waste disposal program.
- Do not dispose of this chemical down the drain or in the regular trash.[2]

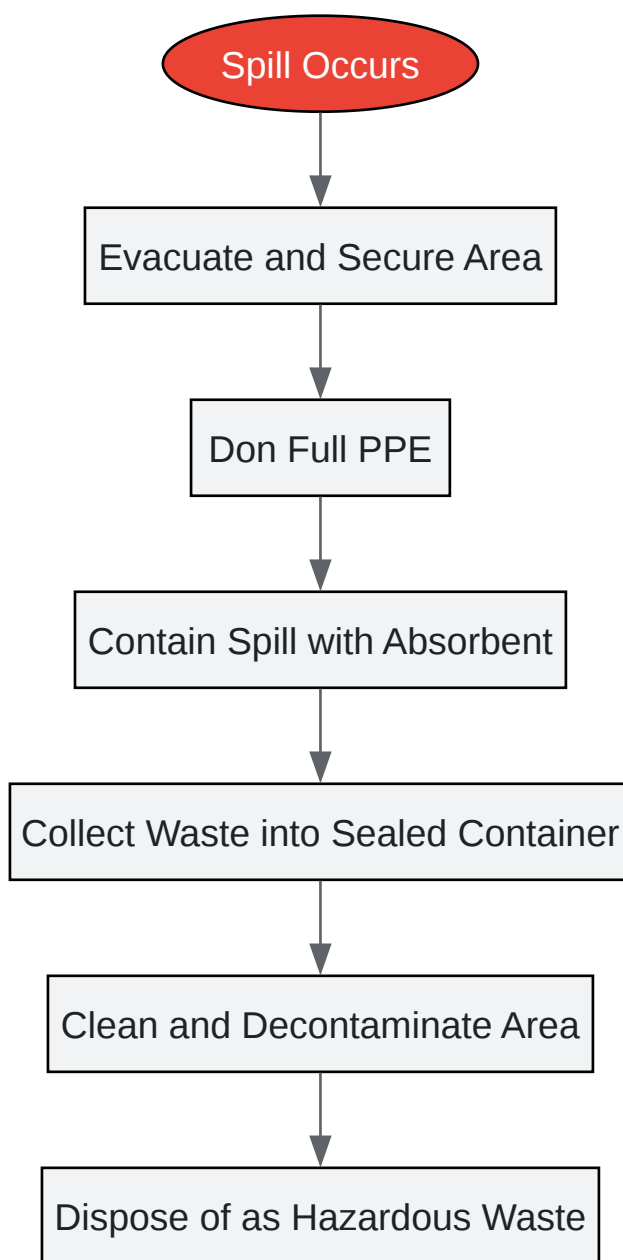
Visualized Workflows

The following diagrams illustrate key procedural workflows for handling **BMS-604992 dihydrochloride**.



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Caption: General workflow for handling **BMS-604992 dihydrochloride**.



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Caption: Step-by-step spill response plan.

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